

Physical properties of 3-Methoxy-2(1H)-pyridone (melting point, boiling point)

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Compound of Interest

Compound Name: 3-Methoxy-2(1H)-pyridone

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An In-Depth Technical Guide to the Physical Properties of **3-Methoxy-2(1H)-pyridone**

Authored for Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of 3-Methoxy-2(1H)-pyridone

3-Methoxy-2(1H)-pyridone (CAS No: 20928-63-6) is a heterocyclic organic compound with a molecular formula of $C_6H_7NO_2$ and a molecular weight of 125.13 g/mol. [1][2] Its pyridone core is a privileged scaffold in medicinal chemistry, and this particular derivative serves as a crucial starting reagent and building block in the synthesis of more complex molecules. Notably, it has been utilized in the total synthesis of the microbial siderophore cepabactin and in the creation of azabenzisocoumarins. For researchers in drug discovery and process development, a thorough understanding of its fundamental physical properties, such as melting and boiling points, is paramount for identification, purity assessment, and the design of synthetic and purification protocols.

This guide provides a detailed analysis of the melting and boiling points of **3-Methoxy-2(1H)-pyridone**, grounded in available literature data and established experimental principles. It is designed to equip scientists with both the foundational data and the practical methodologies required for their work.

Part 1: Melting Point Analysis

The melting point is one of the most critical physical constants for a crystalline solid, serving as a primary indicator of both identity and purity.[3] For **3-Methoxy-2(1H)-pyridone**, which exists as a solid at room temperature, the melting point is a well-characterized property.

Reported Melting Point Data

Multiple commercial and database sources have reported the melting point of **3-Methoxy-2(1H)-pyridone**. The consistency of these values across different suppliers underscores their reliability. A summary of this data is presented below.

Reported Melting Point (°C)	Source
115-117	Sigma-Aldrich
115	Stenutz[1]
113.0 - 115.0	Thermo Scientific Chemicals[4]

The narrow range reported (typically 1-2°C) is characteristic of a pure crystalline compound.[3] Impurities introduce defects into the crystal lattice, which disrupts the intermolecular forces holding the solid together. Overcoming these weakened and disordered forces requires less energy, resulting in both a depression of the melting point and a broadening of the melting range. Therefore, observing a sharp melting point within the established literature range provides a high degree of confidence in the sample's purity.

Expertise in Practice: The Causality of Melting Point Determination

The choice of methodology for melting point determination is not merely procedural; it is rooted in the principles of heat transfer and phase equilibrium. The goal is to heat the sample slowly and uniformly, ensuring that the temperature recorded by the thermometer is a true reflection of the sample's temperature at the moment of phase transition.[3] Rapid heating can cause the thermometer reading to lag behind the actual sample temperature, leading to an erroneously high and broad melting range.[5] A slow heating rate of approximately 1-2°C per minute near the expected melting point is crucial for achieving thermal equilibrium between the heating block, the capillary tube, the sample, and the thermometer.

Protocol for Accurate Melting Point Determination

This protocol describes the use of a modern digital melting point apparatus (e.g., a Mel-Temp).

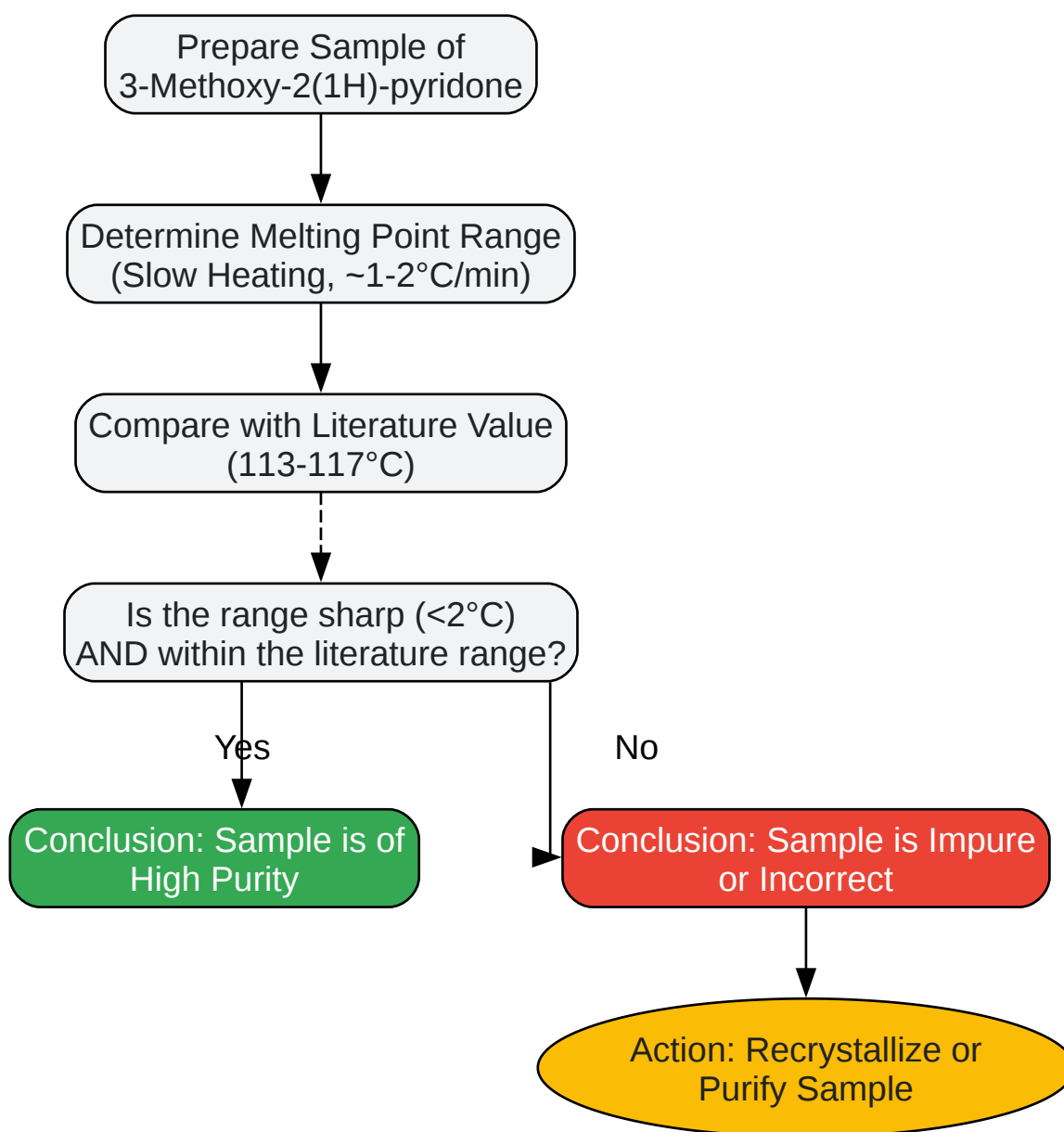
Methodology:

- Sample Preparation:
 - Ensure the **3-Methoxy-2(1H)-pyridone** sample is completely dry and finely powdered. If necessary, gently crush the crystals on a watch glass.[\[6\]](#)
 - Take a glass capillary tube (sealed at one end) and dip the open end into the powdered sample.
 - Gently tap the sealed end of the tube on a hard surface to pack the powder into a dense column approximately 2-3 mm high.[\[5\]](#) Proper packing ensures efficient and uniform heat transfer.
- Apparatus Setup:
 - Place the packed capillary tube into the sample holder of the melting point apparatus.
 - Set a plateau temperature approximately 5-10°C below the expected melting point (e.g., set to 105°C).
- Measurement:
 - Initiate heating. The apparatus will heat rapidly to the plateau temperature.
 - Once the plateau is reached, set a slow heating ramp rate of 1-2°C per minute.
 - Observe the sample through the magnifying lens.
 - Record the temperature (T_1) at which the first drop of liquid appears.
 - Record the temperature (T_2) at which the last solid particle melts completely.[\[6\]](#)
- Reporting:

- The result should be reported as a range from T_1 to T_2 . For a pure sample, this range should be narrow (e.g., 114-115°C) and fall within the literature values.
- Allow the apparatus to cool sufficiently before performing a repeat measurement for confirmation.

Workflow for Purity Assessment via Melting Point

The following diagram illustrates the logical workflow for using melting point determination to assess the purity of a synthesized or procured batch of **3-Methoxy-2(1H)-pyridone**.



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Caption: Workflow for purity verification using melting point analysis.

Part 2: Boiling Point Analysis

Unlike its melting point, an experimentally determined boiling point for **3-Methoxy-2(1H)-pyridone** at standard atmospheric pressure is not readily reported in scientific literature or chemical databases. This absence of data is instructive and suggests several key considerations for the practicing scientist.

Expert Insights: Why is the Boiling Point Not Reported?

The molecular structure of **3-Methoxy-2(1H)-pyridone** provides clues to its expected boiling behavior.

- **Polarity and Hydrogen Bonding:** The pyridone ring, with its amide-like character, is highly polar. The molecule can exist in tautomeric equilibrium with its 2-hydroxy-3-methoxypyridine form, allowing for strong intermolecular hydrogen bonding. These forces require a significant amount of energy to overcome for the substance to transition into the gaseous phase.^[7]
- **High Molecular Weight:** While not exceptionally large, its molecular weight (125.13 g/mol) contributes to stronger van der Waals forces compared to smaller molecules.^[7]
- **Thermal Stability:** Compounds with high boiling points are often susceptible to thermal decomposition at or near their boiling temperature under atmospheric pressure. This can make a standard boiling point determination impractical and irrelevant, as the compound would be degrading rather than boiling cleanly.

For comparison, the related but different compound 3-Methoxy-2-methyl-1H-pyridin-4-one has a predicted boiling point of 252.7 ± 40.0 °C, indicating that the boiling point for the title compound is likely well above 200°C.^[8] Another related compound, 3-methoxypyridine, boils at a much lower temperature of 65°C, but this is under reduced pressure (15 mmHg), which is a common technique for distilling high-boiling liquids.

Protocol for Boiling Point Determination (Micro-Boiling Point Method)

Given the small quantities often handled in research and the high expected boiling point, a micro-boiling point determination using the Thiele tube or a similar apparatus is the most appropriate method. This technique requires only a small amount of sample.

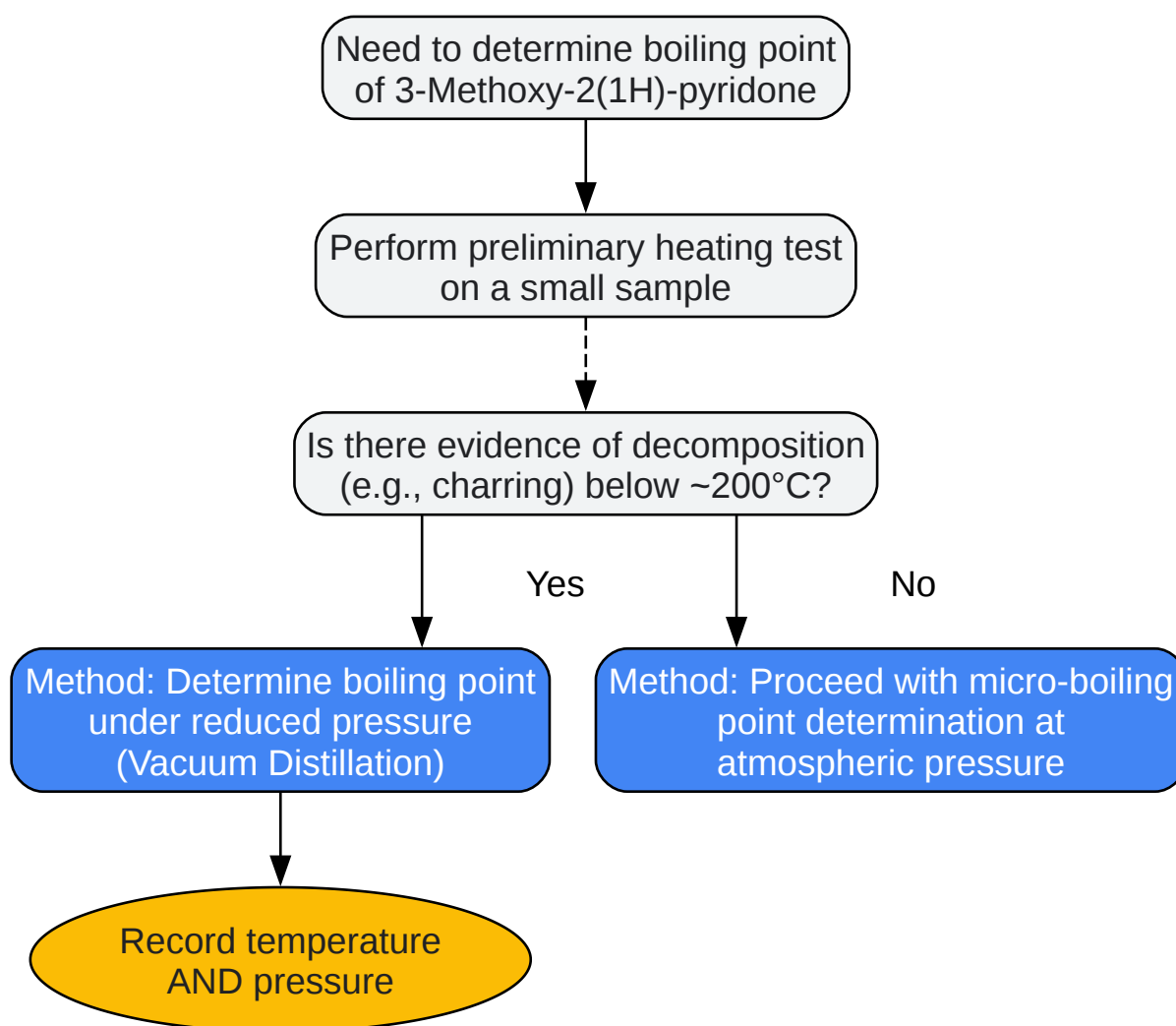
Methodology:

- Sample Preparation:
 - Add a small amount (a few milliliters) of the liquid sample into a small test tube (fusion tube).[9] Note: This would require melting **3-Methoxy-2(1H)-pyridone** first.
 - Take a capillary tube and seal one end using a flame.[9]
 - Place the sealed capillary tube into the fusion tube with the open end submerged in the liquid.[10]
- Apparatus Setup:
 - Attach the fusion tube to a thermometer, ensuring the sample is level with the thermometer bulb.
 - Place the assembly into a heating bath (e.g., a Thiele tube filled with mineral oil or an aluminum block).[6][9]
- Measurement:
 - Begin heating the bath gently. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.[10]
 - Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the liquid's vapor pressure is overcoming the external pressure.
 - Turn off the heat and allow the bath to cool slowly.

- The stream of bubbles will slow down and stop. The exact moment the liquid begins to be drawn back into the capillary tube is the point at which the external pressure equals the vapor pressure of the liquid.
- Record the temperature at this precise moment. This is the boiling point.
- Consideration for High-Boiling Compounds: If decomposition is observed (e.g., darkening of the sample) before boiling occurs, the determination should be stopped. In such cases, the boiling point should be determined under reduced pressure (vacuum distillation), and the pressure must be recorded along with the temperature.[\[11\]](#)

Decision Framework for Boiling Point Determination

Researchers must decide whether an atmospheric or vacuum-based method is more appropriate. This decision is critical for preserving the integrity of the compound.



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Caption: Decision-making process for boiling point methodology.

Conclusion

The physical properties of **3-Methoxy-2(1H)-pyridone** are foundational to its application in scientific research. The melting point is well-defined in the range of 113-117°C, serving as a reliable benchmark for purity and identity.[4] In contrast, a definitive boiling point at atmospheric pressure is not established, likely due to the compound's high polarity, potential for hydrogen bonding, and risk of thermal decomposition at elevated temperatures. Researchers should therefore rely on melting point analysis for routine characterization and employ micro-boiling or vacuum distillation techniques with caution if a boiling point is required for specific applications like purification. Adherence to the detailed protocols and logical frameworks presented in this

guide will ensure the generation of accurate and reliable data, upholding the principles of scientific integrity.

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